

# carcinogenicity of dibromoacetic acid in animal models

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dibromoacetic Acid*

Cat. No.: *B109426*

[Get Quote](#)

An in-depth analysis of the carcinogenicity of **dibromoacetic acid** (DBA) in animal models reveals it to be a multi-organ carcinogen, with significant findings in both rats and mice. This technical guide synthesizes data from key toxicological studies, outlines experimental methodologies, and illustrates the proposed mechanisms of action.

## Experimental Protocols

The primary data on the carcinogenicity of **dibromoacetic acid** comes from 2-year bioassays conducted by the National Toxicology Program (NTP).[\[1\]](#)[\[2\]](#)

### 1. Animal Models and Husbandry:

- Species/Strain: Male and female F344/N rats and B6C3F1 mice were used.[\[2\]](#)[\[3\]](#)
- Group Size: Studies typically involved groups of 50 male and 50 female animals for each dose level, including controls.[\[3\]](#)[\[4\]](#)
- Housing: Animals were housed under standard laboratory conditions with controlled temperature, humidity, and a 12-hour light/dark cycle.
- Diet: All animals had access to standard laboratory feed and drinking water ad libitum.

### 2. Administration of **Dibromoacetic Acid**:

- Route of Exposure: DBA (greater than 99% pure) was administered to the animals in their drinking water, mimicking a primary route of human exposure.[2][4]
- Study Duration: The exposure period for the carcinogenicity studies was 2 years.[3]
- Dose Levels:
  - Rats (F344/N): 0 (control), 50, 500, and 1000 mg/L.[4] These concentrations corresponded to average daily doses of approximately 2, 20, and 40 mg/kg for males and 2, 25, and 45 mg/kg for females.[4]
  - Mice (B6C3F1): 0 (control), 50, 500, and 1000 mg/L.[4] These concentrations corresponded to average daily doses of approximately 4, 45, and 87 mg/kg for males and 4, 35, and 65 mg/kg for females.[2][4]

### 3. Endpoint Evaluation:

- Clinical Observation: Animals were observed twice daily for clinical signs of toxicity. Body weight and water consumption were monitored regularly.[5]
- Pathology: At the end of the 2-year study, a complete necropsy was performed on all animals. Tissues from all major organs were collected, preserved in 10% neutral buffered formalin, and processed for microscopic examination.[1][6]

## Carcinogenicity Data

DBA administration resulted in a significant increase in tumor incidence at multiple sites in both rats and mice.[3][5]

Table 1: Carcinogenicity of **Dibromoacetic Acid** in F344/N Rats (2-Year Drinking Water Study)

Sex	Organ/System	Neoplasm	Dose Level (mg/L)	Incidence
Male	Abdominal Cavity	Malignant Mesothelioma	0	0/50
50	1/50			
500	5/50			
1000	11/50			
Female	Hematopoietic System	Mononuclear Cell Leukemia	0	10/50
50	16/50			
500	19/50			
1000	24/50			

Source: Data synthesized from NTP Technical Report 537.[\[2\]](#)[\[4\]](#)[\[7\]](#)

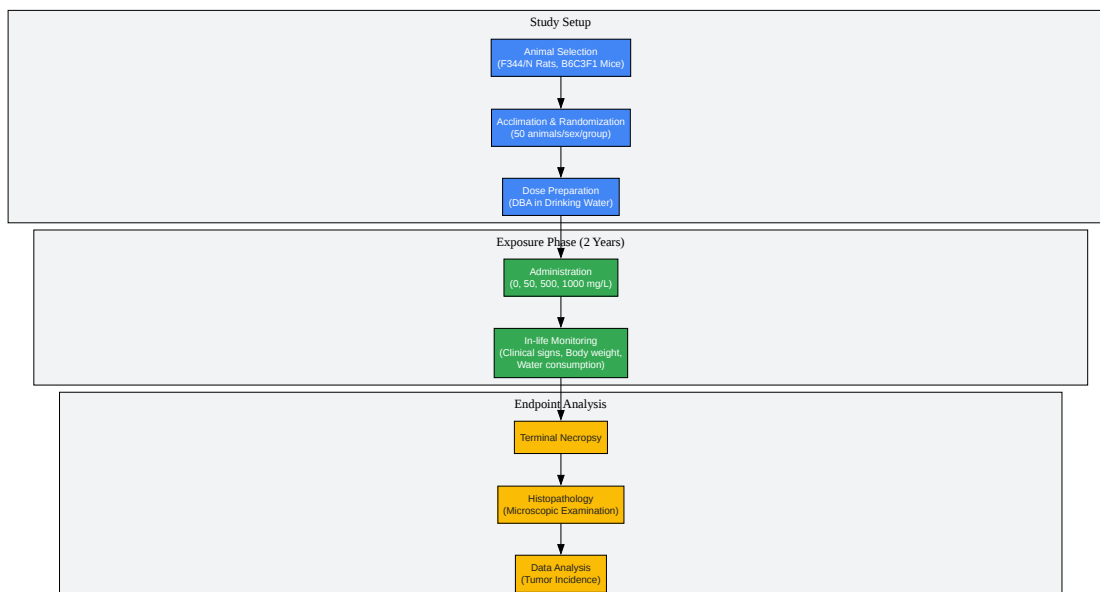
Table 2: Carcinogenicity of **Dibromoacetic Acid** in B6C3F1 Mice (2-Year Drinking Water Study)

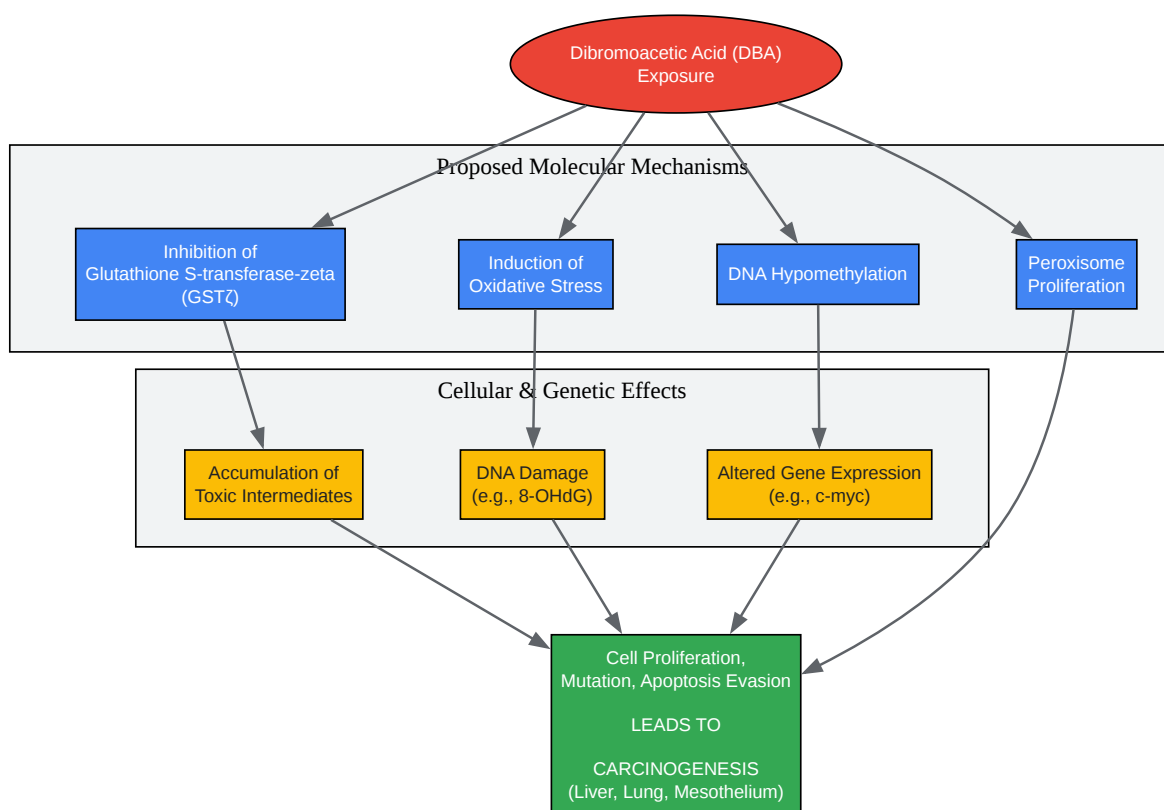
Sex	Organ	Neoplasm	Dose Level (mg/L)	Incidence
Male	Liver	Hepatocellular Adenoma or Carcinoma	0	28/50
50	40/50			
500	47/50			
1000	48/50			
Male	Liver	Hepatoblastoma	0	0/50
50	3/50			
500	20/50			
1000	28/50			
Male	Lung	Alveolar/Bronchiolar Adenoma or Carcinoma	0	11/50
50	13/50			
500	24/50			
1000	23/50			
Female	Liver	Hepatocellular Adenoma or Carcinoma	0	10/50
50	14/50			
500	38/50			
1000	45/50			

Source: Data synthesized from NTP Technical Report 537.[\[2\]](#)[\[4\]](#)[\[7\]](#)

## Visualizations: Experimental Workflow and Mechanistic Pathways

The following diagrams illustrate the experimental design and the proposed molecular mechanisms underlying DBA's carcinogenicity.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- 2. Abstract for TR-537 [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- 3. Toxicity and carcinogenicity of the water disinfection byproduct, dibromoacetic acid, in rats and mice [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 4. DIBROMOACETIC ACID - Some Chemicals Present in Industrial and Consumer Products, Food and Drinking-Water - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- 5. Toxicity and Carcinogenicity of the Water Disinfection Byproduct, Dibromoacetic Acid, in Rats and Mice - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 6. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- 7. Studies of Cancer in Experimental Animals - Report on Carcinogens Monograph on Haloacetic Acids Found as Water Disinfection By-Products - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [carcinogenicity of dibromoacetic acid in animal models]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b109426#carcinogenicity-of-dibromoacetic-acid-in-animal-models>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)